

Linderanine C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Linderanine C*

Cat. No.: *B15595714*

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This technical document provides an in-depth overview of **Linderanine C**, a sesquiterpenoid compound with significant therapeutic potential. This guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, biological activity, and mechanisms of action, with a focus on its role in inflammatory diseases.

Core Compound Details

Parameter	Value	Source
CAS Number	139681-96-2	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₁₆ O ₅	
Molecular Weight	276.28 g/mol	[5]

Therapeutic Potential in Ulcerative Colitis

Linderanine C, a characteristic component isolated from *Lindera aggregata*, has demonstrated significant therapeutic effects in the context of ulcerative colitis (UC), a chronic inflammatory bowel disease. Research indicates that **Linderanine C** can ameliorate the symptoms of UC by modulating the immune response, specifically by targeting macrophage polarization and inhibiting key inflammatory signaling pathways.[\[6\]](#)

Modulation of Macrophage Polarization

In the inflammatory environment of ulcerative colitis, there is an imbalance in macrophage polarization, with a predominance of pro-inflammatory M1 macrophages. **Linderanine C** has been shown to inhibit the M1 polarization of macrophages, thereby reducing the production of inflammatory mediators.^[6] This shift in macrophage phenotype is a critical mechanism for resolving inflammation and promoting tissue repair in the colon.

Inhibition of the MAPK Signaling Pathway

The anti-inflammatory effects of **Linderanine C** are mediated, at least in part, through the inhibition of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^[6] This pathway plays a crucial role in the production of pro-inflammatory cytokines. By downregulating the MAPK pathway, **Linderanine C** effectively reduces the expression of inflammatory mediators, thus alleviating the colonic inflammation characteristic of UC.^[6]

Quantitative Data Summary

The following tables summarize the key quantitative findings from a study investigating the effects of **Linderanine C** (LDC) in a mouse model of ulcerative colitis.

Table 1: Effect of Linderanine C on In Vitro Inflammatory Markers in RAW264.7 Macrophages

Marker	Treatment	Concentration	Result
CD86 (M1 marker)	LDC	Various	Inhibition of expression
IL-6	LDC	Various	Reduction in production
TNF- α	LDC	Various	Reduction in production

Data extracted from a study by Lan et al. (2024).^[6]

Table 2: In Vivo Efficacy of Linderanine C in a Mouse Model of Ulcerative Colitis

Parameter	Treatment Group	Result
Disease Activity Index (DAI)	LDC	Significant reduction
Colon Length	LDC	Improvement in shortening
Pathological Changes	LDC	Amelioration of tissue damage

Data extracted from a study by Lan et al. (2024).[\[6\]](#)

Experimental Protocols

Induction of Experimental Colitis (DSS Model)

A widely used and reproducible model for inducing ulcerative colitis in mice involves the administration of dextran sulfate sodium (DSS) in their drinking water.

- Animal Model: C57BL/6 mice are typically used.
- Induction Agent: 2.5% to 5% (w/v) DSS is dissolved in the drinking water.
- Duration: Mice are given the DSS-containing water ad libitum for a period of 7 to 10 days to induce acute colitis.
- Monitoring: Disease progression is monitored daily by recording body weight, stool consistency, and the presence of blood in the stool to calculate the Disease Activity Index (DAI).

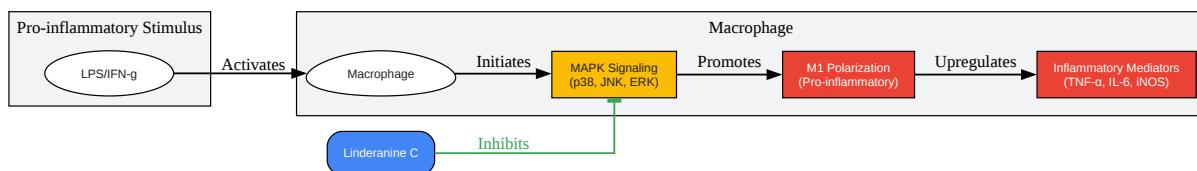
Macrophage Polarization Assay

This protocol outlines the in vitro assessment of **Linderanine C**'s effect on macrophage polarization.

- Cell Line: RAW264.7 macrophage cell line is commonly used.
- Cell Culture: Cells are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum and antibiotics.

- Stimulation: To induce M1 polarization, cells are stimulated with lipopolysaccharide (LPS) and interferon-gamma (IFN- γ).
- Treatment: Cells are co-incubated with the stimulus and various concentrations of **Linderanine C**.
- Analysis: The expression of M1 markers (e.g., CD86, iNOS) and M2 markers (e.g., CD206, Arg1) is assessed using techniques such as flow cytometry or quantitative PCR. The concentration of cytokines (e.g., TNF- α , IL-6, IL-10) in the cell culture supernatant is measured by ELISA.

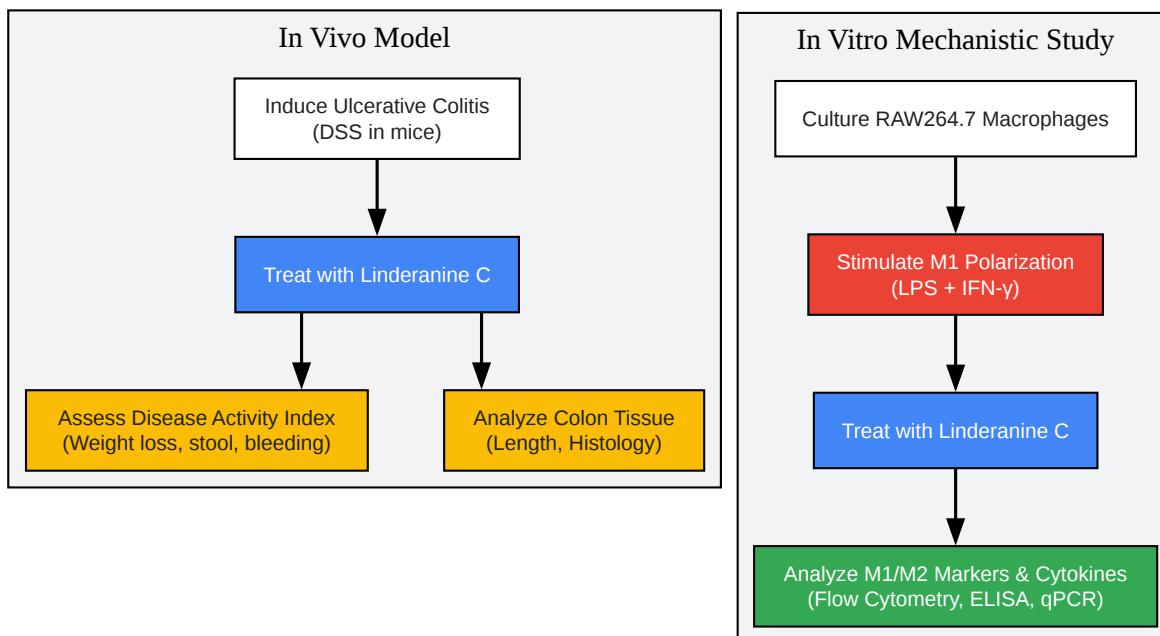
Visualized Signaling Pathway and Workflow Linderanine C Regulation of Macrophage Polarization



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Caption: **Linderanine C** inhibits the MAPK signaling pathway in macrophages.

Experimental Workflow for Evaluating Linderanine C in Ulcerative Colitis



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- 6. Linderanine C regulates macrophage polarization by inhibiting the MAPK signaling pathway against ulcerative colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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